

An In-depth Technical Guide to Cyanogen Fluoride: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Cyanogen fluoride*

Cat. No.: *B072782*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyanogen fluoride (FCN) is a highly reactive and toxic inorganic compound with significant applications in organic synthesis. This guide provides a comprehensive overview of its chemical identifiers, physical and chemical properties, detailed synthesis protocols, and its utility as a reagent in the preparation of fluorinated organic molecules. Particular focus is given to its reactions of interest to medicinal chemistry and drug development, including the synthesis of fluorinated heterocycles and other potentially biologically active compounds. Safety precautions for handling this hazardous gas are also detailed.

Chemical Identifiers and Properties

Cyanogen fluoride is a linear molecule with the chemical formula FCN.^[1] It is essential to identify this compound accurately for research and safety purposes. The following tables summarize its key identifiers and physicochemical properties.

Table 1: Identifiers for Cyanogen Fluoride^{[1][2]}

Identifier	Value
CAS Number	1495-50-7
PubChem CID	137036
IUPAC Name	carbononitridic fluoride
Molecular Formula	CFN
SMILES	C(#N)F
InChI	InChI=1S/CFN/c2-1-3
InChIKey	CPKKAGUPTKIMNP-UHFFFAOYSA-N
Synonyms	Fluorine cyanide, Cyano fluoride

Table 2: Physicochemical Properties of Cyanogen Fluoride[1]

Property	Value
Molar Mass	45.0158 g/mol
Appearance	Colorless gas
Boiling Point	-46 °C
Melting Point	-82 °C
Density	1.026 g/cm ³

Synthesis of Cyanogen Fluoride

The primary method for synthesizing **cyanogen fluoride** is through the pyrolysis of cyanuric fluoride ((CNF)₃).[1]

Experimental Protocol: Pyrolysis of Cyanuric Fluoride[1][3]

This protocol describes the laboratory-scale synthesis of **cyanogen fluoride**.

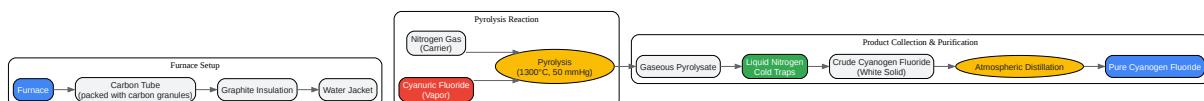
Materials:

- Cyanuric fluoride ($C_3F_3N_3$)
- High-purity nitrogen gas (carrier gas)
- Induction-heated carbon tube furnace
- 4-8 mesh carbon granules
- Graphite powder insulation
- Water-jacketed shell
- Liquid nitrogen cold traps

Procedure:

- Pack an induction-heated carbon tube (0.75-inch internal diameter) with 4-8 mesh carbon granules.
- Surround the carbon tube with graphite powder insulation and a water-jacketed shell.
- Heat the furnace to a temperature of 1300 °C.
- Introduce cyanuric fluoride vapor into the furnace at a rate of 50 g/hr, carried by a stream of nitrogen gas, maintaining a pressure of 50 mmHg.
- The gaseous pyrolysate exits the furnace and is collected in a series of cold traps cooled with liquid nitrogen. The product will appear as a fluffy white solid.
- This process yields crude **cyanogen fluoride** with a maximum yield of approximately 50%. Other byproducts include cyanogen and trifluoroacetonitrile.[\[1\]](#)
- Purification of the crude product can be achieved by distillation in a glass column at atmospheric pressure to obtain pure **cyanogen fluoride**.[\[1\]](#)

Safety Note: This procedure must be carried out in a well-ventilated fume hood due to the high toxicity and explosive nature of **cyanogen fluoride**. All personnel must wear appropriate personal protective equipment (PPE), including safety goggles, face shields, and appropriate gloves. A standard operating procedure for handling highly toxic gases should be strictly followed.[2][3][4][5]



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Diagram of the synthesis of **cyanogen fluoride** via pyrolysis.

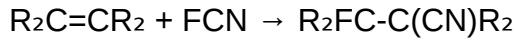
Applications in Organic Synthesis

Cyanogen fluoride is a valuable reagent for introducing both fluorine and a cyano group into organic molecules.

Addition to Alkenes

Cyanogen fluoride readily adds across the double bond of olefins to produce α,β -fluoronitriles. [1] This reaction is a useful method for synthesizing fluorinated building blocks.

General Reaction Scheme:



Experimental Protocol: Addition of **Cyanogen Fluoride** to an Olefin (General Procedure)

Materials:

- Alkene substrate
- **Cyanogen fluoride** gas
- Anhydrous, inert solvent (e.g., dichloromethane)
- Reaction vessel equipped with a gas inlet, stirrer, and cooling bath

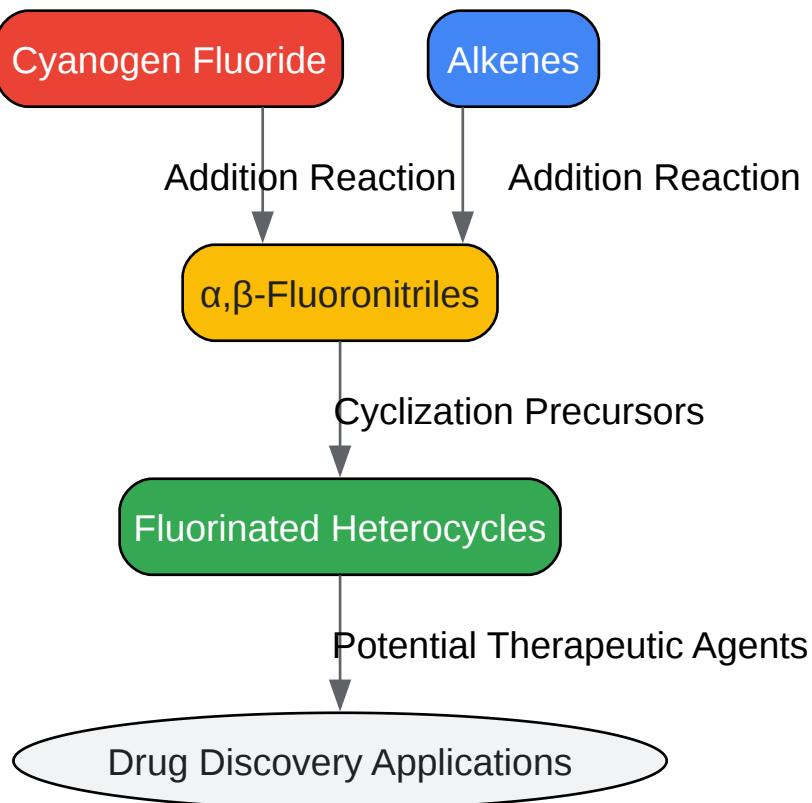
Procedure:

- Dissolve the alkene substrate in the anhydrous, inert solvent in the reaction vessel.
- Cool the reaction mixture to the desired temperature (typically between -78 °C and room temperature, depending on the reactivity of the alkene).
- Slowly bubble a stream of **cyanogen fluoride** gas through the stirred solution.
- Monitor the reaction progress by a suitable analytical technique (e.g., GC-MS or NMR spectroscopy).
- Upon completion, purge the reaction mixture with an inert gas (e.g., nitrogen) to remove any unreacted **cyanogen fluoride**.
- The product can be isolated and purified using standard techniques such as distillation or column chromatography.

Safety Note: This reaction must be performed in a high-efficiency fume hood due to the extreme toxicity of **cyanogen fluoride**.

Synthesis of Fluorinated Heterocycles

While direct reactions of **cyanogen fluoride** to form heterocycles are not widely reported, the fluorinated building blocks produced from its reactions with alkenes can be valuable precursors in the synthesis of fluorinated heterocycles.^{[6][7][8][9][10]} The presence of fluorine in heterocyclic compounds is of significant interest in drug discovery as it can modulate properties such as metabolic stability, lipophilicity, and binding affinity.^[11]



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Logical relationship of **cyanogen fluoride** in synthesis.

Safety and Handling

Cyanogen fluoride is an extremely toxic and explosive gas.^[1] It is imperative that strict safety protocols are followed when handling this substance.

- Engineering Controls: All work with **cyanogen fluoride** must be conducted in a certified chemical fume hood with a high rate of air exchange.^{[2][3][4][5]} For storage of larger quantities, a dedicated gas cabinet is recommended.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, a lab coat, and chemical splash goggles with a face shield.^{[2][3][4][5]}
- Incompatible Materials: Avoid contact with acids, water, and oxidizing agents. Explosive polymerization can be catalyzed by hydrogen fluoride.^[1]

- Emergency Procedures: In case of accidental release, evacuate the area immediately. For skin or eye contact, flush with copious amounts of water for at least 15 minutes and seek immediate medical attention. For inhalation, move the individual to fresh air and seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Conclusion

Cyanogen fluoride is a potent reagent in organic synthesis, providing a direct route to valuable fluorinated compounds. While its extreme toxicity necessitates careful handling, its utility in preparing precursors for potentially bioactive molecules, such as fluorinated heterocycles, makes it a compound of interest for researchers in drug discovery and medicinal chemistry. Further exploration of its reactivity could unveil new applications in the synthesis of complex fluorinated molecules.

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